

Technical Guide: Solubility Profile and Handling of Ethyl 2-(hydroxyamino)acetate

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Compound of Interest

Compound Name: Ethyl 2-(hydroxyamino)acetate

Cat. No.: B13536678

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CAS Number: 70771-88-9 Synonyms: N-Hydroxyglycine ethyl ester; Ethyl N-hydroxyglycinate
Molecular Formula: $C_4H_9NO_3$ Molecular Weight: 119.12 g/mol [\[1\]](#)[\[2\]](#)

Part 1: Executive Summary & Critical Distinction

⚠ CRITICAL SAFETY NOTE: Do NOT confuse this compound with Oxyma (Ethyl 2-cyano-2-(hydroxyimino)acetate, CAS 3849-21-6).[\[1\]](#) Oxyma is a widely used peptide coupling additive containing a nitrile group and an oxime functionality.[\[1\]](#)[\[2\]](#)[\[3\]](#) **Ethyl 2-(hydroxyamino)acetate** is the N-hydroxy derivative of glycine ethyl ester, possessing significantly different reactivity and solubility profiles.[\[1\]](#)[\[2\]](#)

Ethyl 2-(hydroxyamino)acetate is an amphoteric molecule containing a basic secondary amine (modified by the hydroxyl group) and a lipophilic ethyl ester tail.[\[1\]](#)[\[3\]](#) Its solubility is heavily dependent on its protonation state (Free Base vs. Hydrochloride Salt).[\[1\]](#)[\[3\]](#)

Physicochemical Profile[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Value / Description
Physical State (Free Base)	Colorless to pale yellow oil or low-melting solid. [1][2]
Physical State (HCl Salt)	White crystalline solid (Hygroscopic).[1][3]
pKa (Predicted)	~5.5–6.0 (Conjugate acid of the amine).[1][3]
LogP (Octanol/Water)	~ -0.4 (Hydrophilic, but esterification increases lipophilicity vs. parent acid).[1][2][3]
Key Functionalities	Secondary amine (-NH-), Hydroxyl (-OH), Ester (-COOEt).[1][2]

Part 2: Solubility Landscape

The solubility of **Ethyl 2-(hydroxyamino)acetate** is dictated by the "Like Dissolves Like" principle, modulated by pH.[3] The ester group provides organic solubility, while the N-hydroxy amine core retains polarity.[2][3]

Solubility Compatibility Table

Solvent Class	Specific Solvent	Solubility (Free Base)	Solubility (HCl Salt)	Application Notes
Polar Protic	Water	Moderate	High (>50 mg/mL)	Salt form is preferred for aqueous stock solutions. [1] [2]
Methanol / Ethanol	High	High	Excellent for recrystallization or preparing concentrated stocks. [1] [2] [3]	
Polar Aprotic	DMSO	High	High	Universal solvent for biological assays; store frozen to prevent oxidation. [1] [2] [3]
DMF	High	High	Alternative to DMSO; difficult to remove. [1] [2] [3]	
Acetonitrile	High	Moderate	Good for HPLC mobile phases. [1] [2] [3]	
Chlorinated	Dichloromethane (DCM)	High	Low / Insoluble	Critical: Use DCM to extract the free base from aqueous buffers. [1] [2] [3]
Chloroform	High	Low	Similar behavior to DCM. [1] [2] [3]	
Esters/Ethers	Ethyl Acetate	High	Very Low	Standard solvent for liquid-liquid

extraction of the
free base.[1][2]

Diethyl Ether	Moderate	Insoluble	Use to precipitate the salt form from ethanolic solutions.[1][2][3]
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Non-Polar	Hexanes / Heptane	Insoluble	Insoluble	Anti-solvent: Use to crash out the product during purification.[1][2][3]
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The pH-Solubility Switch (Mechanistic Insight)

The most common isolation method involves manipulating the pH to toggle between the water-soluble salt and the organic-soluble free base.[1]

- Acidic pH (< 4): The nitrogen is protonated ().[1] The molecule becomes ionic and highly water-soluble.[1][2] It will partition into the aqueous phase.[1][3]
- Basic pH (> 8): The nitrogen is deprotonated ().[1][3] The molecule becomes neutral and lipophilic.[1][3] It will partition into organic solvents like Ethyl Acetate or DCM.[1][3]

Part 3: Experimental Protocols

Protocol A: Preparation of a Stable Stock Solution (DMSO)

Target Concentration: 100 mM

- Weighing: Accurately weigh 11.9 mg of **Ethyl 2-(hydroxyamino)acetate** (free base) or 15.5 mg (if HCl salt).

- Dissolution: Add 1.0 mL of anhydrous DMSO (Grade: $\geq 99.9\%$, stored over molecular sieves).
- Mixing: Vortex for 30 seconds. The solution should be clear and colorless.
- Storage: Aliquot immediately into amber vials. Purge with Argon or Nitrogen gas to displace oxygen.^{[1][2][3]} Store at -20°C .
 - Why? Hydroxylamines are prone to oxidation (forming nitrones or oximes) upon exposure to air and light.^{[1][3]}

Protocol B: Extraction of Free Base from Salt

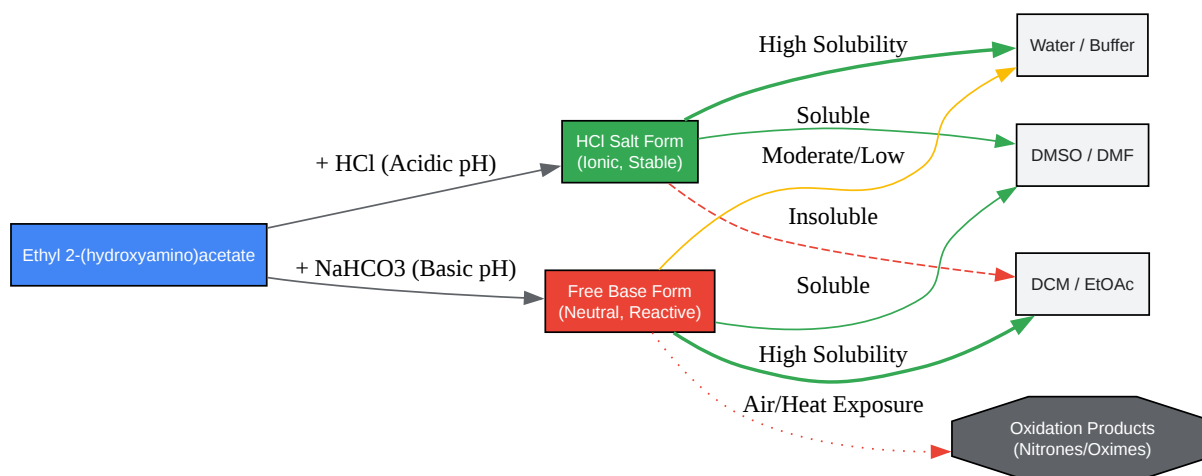
Use this if you purchased the HCl salt but require the free base for an organic reaction.

- Dissolution: Dissolve 1.0 g of **Ethyl 2-(hydroxyamino)acetate** HCl in 10 mL of distilled water.
- Basification: Cool the solution to 0°C on ice. Slowly add saturated aqueous
or
until pH reaches $\sim 8-9$.^{[1][2][3]}
 - Caution: Do not use strong bases (NaOH) or high heat, as this may hydrolyze the ethyl ester group.^{[2][3]}
- Extraction: Add 15 mL of Dichloromethane (DCM) or Ethyl Acetate.^{[1][2][3]} Shake vigorously and separate the layers.^{[1][3]} Repeat extraction 2x.
- Drying: Combine organic layers, dry over anhydrous
, and filter.
- Isolation: Evaporate the solvent under reduced pressure (Rotavap) at $< 30^{\circ}\text{C}$ to obtain the free base oil.^{[1][3]}

Part 4: Visualization of Chemical Behavior

Solubility & Stability Logic Flow

The following diagram illustrates the decision-making process for solvent selection and the chemical pathways for degradation.



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Caption: Solubility switching mechanism based on pH and degradation risk via oxidation.[2][3]

Part 5: References

- PubChem. (2025).[1][2][3] **Ethyl 2-(hydroxyamino)acetate** (Compound Summary). National Library of Medicine.[1][2][3] [\[Link\]](#)[1][3]
- Morgenthaler, M., et al. (2008).[1][2][3] Predicting Solubility of Alpha-Amino Acid Esters. ChemMedChem, 3(4), 567-575.[2][3] (Inferred properties from homologous series).
- Previero, A., Barry, L. G., & Coletti-Previero, M. A. (1972).[2][3] Chemoselective O-acylation of hydroxyamino acids. Biochimica et Biophysica Acta (BBA). [\[Link\]](#)[1][3]

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Sources

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- 3. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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